

Optimizing Metamifop application timing for post-emergence weed control

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Compound of Interest

Compound Name: Metamifop

Cat. No.: B125954

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Technical Support Center: Optimizing Metamifop Application

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal application of **Metamifop** for post-emergence weed control.

Troubleshooting Guide

This guide addresses common issues encountered during the experimental application of **Metamifop**.

Issue	Potential Cause	Troubleshooting Steps
Reduced efficacy on target grass weeds.	Incorrect Application Timing: Applying Metamifop when weeds are too mature can decrease its effectiveness. Efficacy is highest at the 2-3 leaf stage of weeds.[1][2][3]	Action: Apply Metamifop when grass weeds are in the 2-3 leaf stage for optimal control. For more mature weeds at the 5-6 leaf stage, a higher dose may be necessary to achieve comparable results.[1][2]
Weed Resistance: Continuous use of Metamifop or other ACCase inhibitors can lead to the development of resistant weed biotypes.[4][5]	Action: Implement a resistance management strategy by rotating Metamifop with herbicides that have different modes of action, such as ALS inhibitors (Group 2) or acetochlor (Group 15).[6]	
Antagonistic Tank Mixtures: Co-application of Metamifop with certain broadleaf herbicides, such as those containing 2,4-D, dicamba, and mecoprop (DDM), can reduce its efficacy against grass weeds.[7][8]	Action: Conduct a jar test for compatibility before tank-mixing Metamifop with other pesticides.[6] Avoid tank-mixing with antagonistic broadleaf herbicides. If broadleaf weed control is also required, consider sequential applications or using compatible tank-mix partners like bentazone or fomesafen.[6]	
Unfavorable Environmental Conditions: Efficacy can be reduced under extreme heat (>30°C) or drought stress.[6] Metamifop is also susceptible to photodegradation.[9]	Action: Apply Metamifop during periods of active weed growth and avoid applications during extreme weather conditions. [10] Be mindful of light exposure, as photodegradation is a key degradation pathway. [9]	

Phytotoxicity to the desired crop.	Incorrect Dosage: Applying a dosage higher than recommended can lead to crop injury.	Action: Adhere to the recommended application rates. For example, in direct-seeded rice, Metamifop at 100 g a.i./ha has been shown to be effective and safe. [1]
Application at a sensitive crop stage.	Action: Ensure the crop is at a tolerant growth stage before application.	
Inconsistent results across experimental plots.	Variable Weed Growth Stages: Non-uniform weed emergence can lead to varied control.	Action: Scout fields to ensure the majority of the target weed population is at the optimal 2-3 leaf stage before application.
Improper Spray Coverage: Inadequate water volume or poor spray technique can result in uneven application.	Action: Use a sufficient water volume (e.g., 200–400 L/ha) to ensure uniform coverage of the weed foliage. [6] Consider adding a non-ionic surfactant (0.2–0.5% v/v) to enhance efficacy. [6]	

Frequently Asked Questions (FAQs)

Q1: What is the optimal growth stage of weeds for **Metamifop** application?

A1: The optimal timing for **Metamifop** application is when the target grass weeds are at the 2-3 leaf stage.[\[1\]](#)[\[2\]](#)[\[3\]](#) Application at this early stage results in better weed control and higher crop yields compared to applications at the 5-6 leaf stage.[\[1\]](#)

Q2: What is the mode of action of **Metamifop**?

A2: **Metamifop** is an aryloxyphenoxypropionate (AOPP) herbicide that acts as an Acetyl-CoA Carboxylase (ACCase) inhibitor.[\[4\]](#)[\[9\]](#)[\[11\]](#) It disrupts the biosynthesis of fatty acids, which are essential for the production of cell membranes, ultimately leading to the death of the weed.[\[6\]](#)[\[12\]](#)

Q3: Can **Metamifop** be tank-mixed with other herbicides?

A3: **Metamifop** can be tank-mixed with some herbicides, but caution is advised. It is compatible with herbicides like bentazone for broadleaf control in rice and fomesafen in soybeans.[6] However, tank-mixing with certain broadleaf herbicides containing 2,4-D, dicamba, and mecoprop (DDM) can reduce its effectiveness against grass weeds.[7][8] A jar test is recommended to check for physical compatibility before mixing.[6]

Q4: What are the symptoms of **Metamifop** on susceptible weeds?

A4: The typical symptom progression in susceptible weeds is as follows:

- 3–5 days after application: Chlorosis (yellowing) of new growth.
- 7–14 days after application: Widespread necrosis (tissue death) and eventual plant death.[6]

Q5: How does environmental variability impact **Metamifop**'s performance?

A5: Environmental conditions can significantly influence the efficacy and persistence of **Metamifop**.

- Light: **Metamifop** is susceptible to photodegradation, with its half-life being significantly shorter under a high-pressure mercury lamp (2.1 hours) compared to a xenon lamp (9.3 hours).[9]
- Temperature: Avoid spraying during extreme heat (>30°C). The optimal temperature for microbial degradation is between 20-42°C.
- Soil pH: The optimal soil pH for microbial degradation of **Metamifop** is between 7.0 and 8.0.[13]
- Moisture: Application during drought stress should be avoided.[6]

Q6: What is the recommended strategy to manage weed resistance to **Metamifop**?

A6: To mitigate the development of resistance, it is crucial to avoid the continuous application of **Metamifop** or other ACCase inhibitors.[4] A robust resistance management strategy involves

rotating **Metamifop** with herbicides from different mode of action groups, such as Group 2 (ALS inhibitors) or Group 15 (acetochlor).[6]

Experimental Protocols

Protocol 1: Determining the Optimal Application Timing and Dosage of **Metamifop**

Objective: To evaluate the efficacy of **Metamifop** at different application timings and dosages on grass weed control and crop yield.

Materials:

- **Metamifop** 10% EC formulation
- Experimental plots with a known population of target grass weeds (e.g., *Echinochloa crus-galli*)
- Randomized block design with at least three replications
- Knapsack sprayer calibrated to deliver a consistent volume
- Personal Protective Equipment (PPE)

Procedure:

- Plot Setup: Establish experimental plots of a suitable size (e.g., 8m x 5m).[2]
- Treatment Groups:
 - **Metamifop** at various active ingredient (a.i.) rates (e.g., 50, 75, 100, 125 g a.i./ha).[1][2]
 - Two application timings based on weed growth stage: 2-3 leaf stage and 5-6 leaf stage.[1][2]
 - Control groups: a weed-free check (manual weeding) and an unweeded control.[1][3]
 - A standard check with another commonly used herbicide (e.g., Cyhalofop-butyl at 100 g a.i./ha).[2]

- Application:
 - Apply the designated **Metamifop** treatments at the specified weed growth stages using a calibrated sprayer.
 - Ensure uniform coverage of the weed foliage.
- Data Collection:
 - Weed Density and Dry Weight: At set intervals (e.g., 30 and 60 days after sowing), record the density and dry weight of the target grass weeds.[\[2\]](#)
 - Weed Control Efficiency (WCE): Calculate WCE using the formula: $WCE (\%) = [(WDC - WDT) / WDC] \times 100$, where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.
 - Crop Yield Parameters: At harvest, measure parameters such as grain yield and straw yield.[\[1\]](#)
- Statistical Analysis: Analyze the data using an appropriate statistical method (e.g., ANOVA) for a randomized block design.

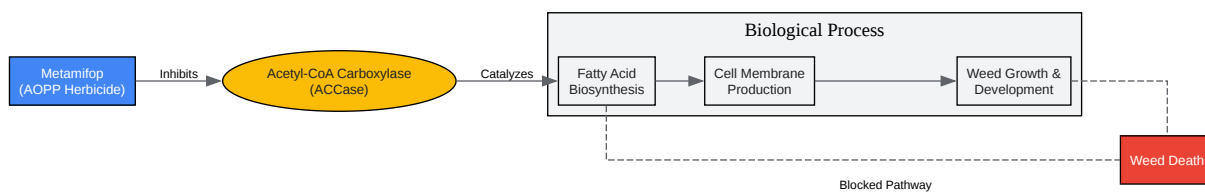
Data Presentation

Table 1: Effect of **Metamifop** Application Timing and Rate on Grass Weed Control and Crop Yield in Direct Seeded Rice

Treatment	Application Rate (g a.i./ha)	Application Timing (Weed Leaf Stage)	Weed Control Efficiency (%) at 60 DAS	Grain Yield (t/ha)
T1	50	2-3	Lower	Lower
T2	75	2-3	Moderate	Moderate
T3	100	2-3	High	High
T4	125	2-3	Very High	Very High
T5	50	5-6	Lower	Lower
T6	75	5-6	Moderate	Moderate
T7	100	5-6	Moderate-High	Moderate-High
T8	125	5-6	High	High
T9 (Standard)	Cyhalofop-butyl 100	2-3	High	High
T10	Weed Free Check	-	100	Highest
T11	Unweeded Control	-	0	Lowest

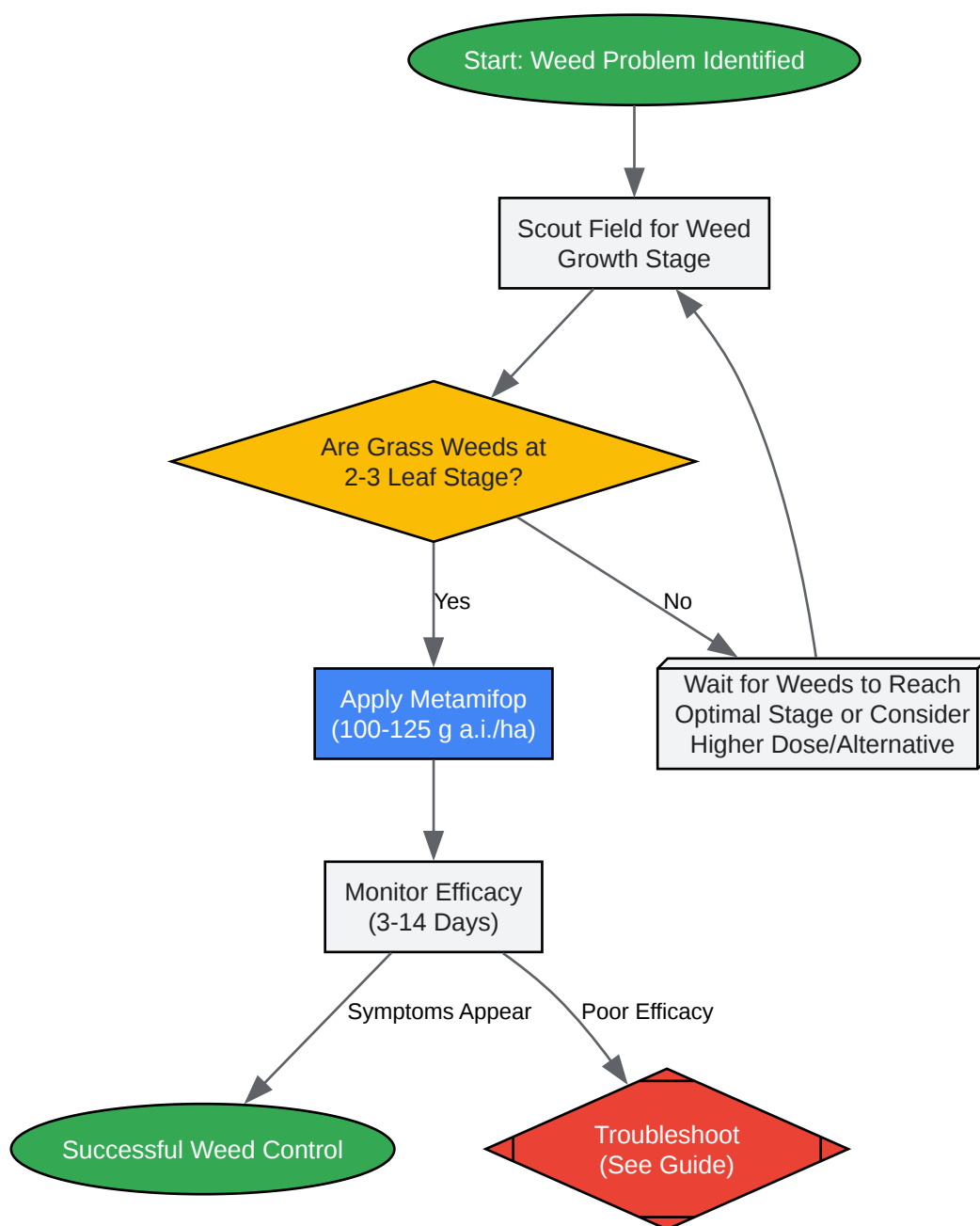
Note: This table is a summary of expected trends based on cited research.^{[1][2]} "Lower," "Moderate," "High," and "Very High" are qualitative descriptors for comparative purposes.

Visualizations



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Caption: **Metamifop**'s mode of action as an ACCase inhibitor.



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Caption: Workflow for optimizing **Metamifop** application timing.

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References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]
- 2. aaj.net.in [aaj.net.in]
- 3. cornous.com [cornous.com]
- 4. Frontiers | Mechanism of metamifop resistance in Digitaria ciliaris var. chrysoblephara from Jiangsu, China [frontiersin.org]
- 5. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 6. Metamifop 20% EC, OD Herbicide | Selective Post-Emergence Grass Control [smagrichem.com]
- 7. Metamifop Rates, Application Timings, and Broadleaf Herbicide Admixtures Affect Smooth Crabgrass Control in Turf | Weed Technology | Cambridge Core [cambridge.org]
- 8. Metamifop Rates, Application Timings, and Broadleaf Herbicide Admixtures Affect Smooth Crabgrass Control in Turf | Weed Technology | Cambridge Core [cambridge.org]
- 9. rayfull.com [rayfull.com]
- 10. m.youtube.com [m.youtube.com]
- 11. Metamifop (Ref: DBH-129) [sitem.herts.ac.uk]
- 12. botanyjournals.com [botanyjournals.com]
- 13. researchgate.net [researchgate.net]
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